

Clarification Required: Identity of Compound

GS-389

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GS-389

Cat. No.: B1672154

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Initial searches for "**GS-389**" have not yielded safety and handling information for a chemical compound. The search results primarily identify "**GS-389**" as a model number for a coaxial cable cutter and crimping tool. Other references point to unrelated materials such as a Chevron transmission fluid (ATF HD-389) and a certification number for home products (P389).

To provide accurate and essential safety and logistical information, including personal protective equipment (PPE) guidelines and disposal plans, the precise identity of the chemical compound in question is required. Without a specific chemical name, CAS (Chemical Abstracts Service) number, or a link to a relevant Safety Data Sheet (SDS), it is not possible to deliver the requested procedural guidance for laboratory safety and chemical handling.

Researchers, scientists, and drug development professionals are urged to verify the exact name and identifier of the compound of interest. Once the correct chemical identity is established, a comprehensive guide to its safe handling can be developed. This will include:

- Personal Protective Equipment (PPE): Detailed specifications for gloves, eye and face protection, respiratory protection, and protective clothing.
- Engineering Controls: Recommendations for ventilation and containment.
- Handling and Storage: Procedures for safe manipulation and appropriate storage conditions.
- Disposal: Guidelines for the proper disposal of the substance and any contaminated materials.

A workflow for establishing safety protocols for a newly identified compound is outlined below. This diagram illustrates the necessary steps to ensure that all safety aspects are thoroughly addressed before handling the substance.

Caption: Workflow for establishing chemical safety protocols.

We are committed to providing valuable and accurate safety information. Please provide a more specific identifier for "**GS-389**" to enable us to fulfill your request and build a foundation of trust in laboratory safety and chemical handling.

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